

Application Note: Confirmation of Phenthoate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Phenthoate*

Cat. No.: *B10861093*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Phenthoate is an organophosphate insecticide and acaricide used to protect a variety of crops. [1] Due to its potential toxicity, regulatory bodies worldwide have established maximum residue limits (MRLs) for **Phenthoate** in food and environmental samples. Accurate and sensitive analytical methods are therefore essential for monitoring its presence and ensuring consumer safety. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful technique for the confirmation and quantification of **Phenthoate** residues. [2][3] This application note provides a detailed protocol for the analysis of **Phenthoate** using GC-MS, including sample preparation, instrumental analysis, and data interpretation.

Principle of GC-MS for Phenthoate Analysis

Gas chromatography separates volatile and semi-volatile compounds from a mixture based on their physical and chemical properties as they pass through a capillary column. [2][4] The separated compounds then enter the mass spectrometer, which ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio (m/z). [2] This process generates a unique mass spectrum for each compound, which serves as a "fingerprint" for identification. For quantitative analysis, specific ions of the target analyte are monitored.

Experimental Protocols

Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted and efficient sample preparation technique for the extraction of pesticide residues from various matrices, particularly fruits and vegetables.^{[5][6]}

Materials:

- Homogenized sample (e.g., fruit, vegetable)
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) and MgSO_4
- Centrifuge
- Vials

Protocol:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).
- Cap the tube and shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a d-SPE tube.

- Vortex the d-SPE tube for 30 seconds.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- The resulting supernatant is ready for GC-MS analysis. If necessary, the extract can be concentrated and reconstituted in a suitable solvent like hexane or acetone.[\[6\]](#)

GC-MS Instrumentation and Conditions

The following are typical instrumental parameters for the analysis of **Phenthoate**. These may need to be optimized for specific instruments and matrices.

Gas Chromatograph (GC) Conditions:

Parameter	Value
Column	DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness (or equivalent) [4]
Injector Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 μ L
Carrier Gas	Helium, constant flow at 1.0 mL/min

| Oven Temperature Program | Initial temperature of 80 °C, hold for 1 min, ramp at 20 °C/min to 300 °C, hold for 5 min.[\[5\]](#) |

Mass Spectrometer (MS) Conditions:

Parameter	Value
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Electron Energy	70 eV

| Acquisition Mode | Selected Ion Monitoring (SIM) or Full Scan |

Data Presentation

Mass Spectrum of Phenthoate

The confirmation of **Phenthoate** is achieved by comparing the acquired mass spectrum with a reference spectrum. The electron ionization mass spectrum of **Phenthoate** is characterized by a molecular ion peak and several fragment ions.

Key Mass-to-Charge Ratios (m/z) for **Phenthoate**:

Ion Type	m/z
Molecular Ion [M] ⁺	320

| Fragment Ions | 274, 246, 121 |

Data sourced from NIST WebBook and other application notes.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Quantitative Analysis

For quantitative analysis, Selected Ion Monitoring (SIM) mode is often employed to enhance sensitivity and selectivity. The following ions can be used for quantification and confirmation of **Phenthoate**.

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)	Retention Time (min)
Phenthoate	274	246	121	~6.89

Retention time is approximate and can vary depending on the specific GC conditions and column.[\[5\]](#)

Visualization

GC-MS Workflow for Phenthoate Confirmation



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Caption: Workflow for **Phenthoate** analysis using GC-MS.

Conclusion

Gas Chromatography-Mass Spectrometry is a robust and reliable technique for the confirmation and quantification of **Phenthoate** in various samples. The combination of chromatographic separation and mass spectrometric detection provides high selectivity and sensitivity, enabling the detection of **Phenthoate** at levels relevant to regulatory MRLs. The QuEChERS method offers an efficient and effective approach for sample preparation, minimizing matrix effects and ensuring accurate results. This application note provides a comprehensive protocol that can be adapted by researchers and scientists for the routine monitoring of **Phenthoate**.

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References

- 1. Phenthoate | C12H17O4PS2 | CID 17435 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scioninstruments.com [scioninstruments.com]

- 3. Fast pesticide analysis using low-pressure gas chromatography paired with a triple quadrupole mass spectrometer equipped with short collision cell technology - PMC [pmc.ncbi.nlm.nih.gov]
- 4. brjac.com.br [brjac.com.br]
- 5. agilent.com [agilent.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. Phenthoate [webbook.nist.gov]
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